

4-Chlorophenyl ether molecular weight and formula

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Compound of Interest

Compound Name: 4-Chlorophenyl ether

CAS No.: 2444-89-5

Cat. No.: B1346637

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An In-depth Technical Guide to 4-Chlorophenyl Phenyl Ether for Researchers and Drug Development Professionals

Introduction

4-Chlorophenyl phenyl ether is a halogenated aromatic ether that has garnered interest in various chemical and pharmaceutical research fields. Its specific structural characteristics, featuring a phenyl group and a 4-chlorophenyl group linked by an ether bond, impart distinct physicochemical properties that make it a subject of study and a precursor in synthetic chemistry. This technical guide provides a comprehensive overview of 4-Chlorophenyl phenyl ether, including its molecular characteristics, synthesis, and potential applications, with a particular focus on its relevance to drug development professionals.

Core Molecular and Physical Properties

The fundamental characteristics of a molecule are critical for its application in research and development. For 4-Chlorophenyl phenyl ether, these properties dictate its behavior in chemical reactions and biological systems.

Molecular Formula and Weight

The chemical identity of 4-Chlorophenyl phenyl ether is defined by its constituent atoms and their arrangement.

- Molecular Formula: C₁₂H₉ClO[1]
- Molecular Weight: 204.65 g/mol [2][3]

It is crucial to distinguish 4-Chlorophenyl phenyl ether from similar-sounding compounds to ensure the correct substance is used in experimental settings. The following table clarifies these distinctions.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
4-Chlorophenyl phenyl ether	7005-72-3	C ₁₂ H ₉ ClO	204.65[2]
Bis(4-chlorophenyl) ether	2444-89-5	C ₁₂ H ₈ Cl ₂ O	239.1[4][5]
4-Chlorophenyl glycidyl ether	2212-05-7	C ₉ H ₉ ClO ₂	184.62[6]
4-Chlorophenyl methyl ether	623-12-01	C ₇ H ₇ ClO	142.58[7]

Physicochemical Properties

The physical state and solubility of 4-Chlorophenyl phenyl ether are key considerations for its handling, storage, and application in various experimental protocols.

- Appearance: Colorless liquid[2][8]
- Density: Approximately 1.193 - 1.2026 g/cm³[1][8]
- Melting Point: -8 °C[8]
- Boiling Point: 284-285 °C[8]
- Solubility: Insoluble or slightly soluble in water[1][8]
- Vapor Pressure: 0.0027 mmHg at 25 °C[8]

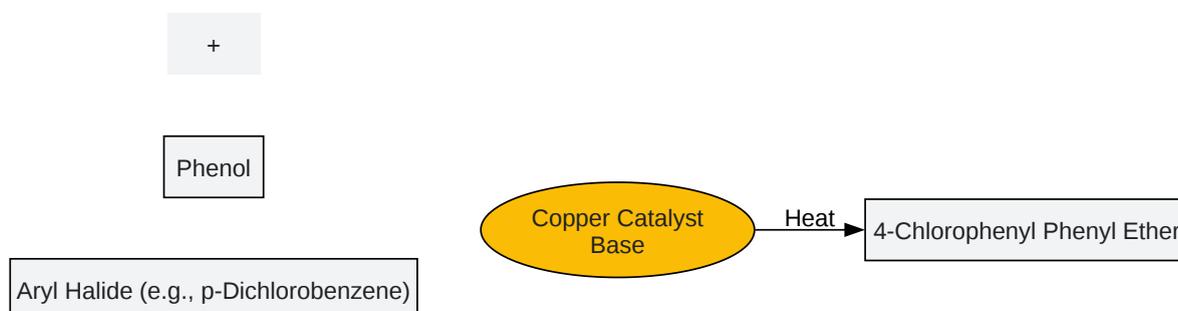
Synthesis of 4-Chlorophenyl Phenyl Ether

The synthesis of diaryl ethers, such as 4-Chlorophenyl phenyl ether, is a well-established area of organic chemistry. The Ullmann condensation is a classical and widely utilized method for this purpose.

Ullmann Condensation for 4-Chlorophenyl Phenyl Ether Synthesis

The Ullmann condensation involves the reaction of a phenol with an aryl halide in the presence of a copper catalyst and a base. For the synthesis of 4-Chlorophenyl phenyl ether, this would typically involve the reaction of phenol with 1-chloro-4-halobenzene or p-chlorophenol with a halobenzene.

A general representation of the Ullmann condensation is depicted below:



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Caption: Generalized Ullmann Condensation for Diaryl Ether Synthesis.

A specific example involves reacting phenol with p-dichlorobenzene in the presence of a copper catalyst and a base like sodium hydroxide. The reaction is typically carried out at elevated temperatures.[9]

Applications in Research and Drug Development

While direct applications of 4-Chlorophenyl phenyl ether in pharmaceuticals are not extensively documented, its structural motif is present in various biologically active molecules. Its utility primarily lies as a building block or intermediate in the synthesis of more complex molecules.

Role as a Chemical Intermediate

The ether linkage and the substituted phenyl rings provide a scaffold that can be further functionalized. For instance, the aromatic rings can undergo electrophilic substitution reactions, allowing for the introduction of other functional groups. This makes it a versatile starting material for creating libraries of compounds for screening in drug discovery programs.

4-chlorophenylethanol, a related structure, serves as a key intermediate in the synthesis of fungicides like nibenazole.^[10] This highlights the potential of chlorophenyl moieties in the development of bioactive compounds. Similarly, 1-(4-Chlorophenyl)ethanol is a valuable chiral building block for synthesizing various biologically active molecules, including pharmaceuticals.^[11]

Potential in Medicinal Chemistry

The incorporation of a trifluoromethyl group, often found in modern pharmaceuticals, can significantly alter a compound's properties such as lipophilicity and metabolic stability.^[12] While not a direct application of 4-chlorophenyl phenyl ether, the principles of modifying aromatic systems are central to drug design. The chlorophenyl group itself is a common feature in many drugs, and understanding the chemistry of related simple molecules is foundational.

Safety and Handling

Proper handling and awareness of the potential hazards of 4-Chlorophenyl phenyl ether are essential in a laboratory setting.

Hazard Identification

According to safety data, 4-Chlorophenyl phenyl ether presents several hazards:

- Harmful if swallowed.^[3]

- May cause skin irritation and allergic skin reactions.[\[3\]](#)[\[8\]](#)
- Causes serious eye damage.[\[3\]](#)[\[8\]](#)
- May cause respiratory irritation.[\[8\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[3\]](#)

Recommended Handling Procedures

Given the potential hazards, the following precautions should be taken:

- Work in a well-ventilated area, preferably a fume hood.[\[13\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (nitrile is recommended), and a lab coat.[\[1\]](#)[\[13\]](#)
- Avoid inhalation of vapors and contact with skin and eyes.[\[13\]](#)
- Store in a tightly closed container in a cool, dry place away from light and moisture.[\[1\]](#)[\[3\]](#)

Conclusion

4-Chlorophenyl phenyl ether is a valuable chemical for researchers and scientists, particularly those in synthetic and medicinal chemistry. Its well-defined molecular and physical properties, coupled with established synthesis routes, make it a useful intermediate. While not a therapeutic agent itself, its structural components are relevant to the design and synthesis of new chemical entities. A thorough understanding of its properties and adherence to strict safety protocols are paramount for its effective and safe utilization in a research and development setting.

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